

Butyronitrile-D7 storage and handling best practices

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Compound Focus: Butyronitrile-D7

CAS No.: 352431-11-9

Cat. No.: S992464

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Technical Support Center: Butyronitrile-D7

Welcome to the **Butyronitrile-D7** support portal. This resource is designed for researchers and laboratory professionals to ensure the safe handling, proper storage, and effective troubleshooting of issues related to this deuterated solvent.

Chemical Properties & Identification

Understanding the fundamental properties of **Butyronitrile-D7** is crucial for risk assessment and experimental planning.

Table 1: Chemical Properties and Safety Data of Butyronitrile-D7

Property	Value / Description	Significance
CAS Number	18826-43-4	For unambiguous identification and regulatory compliance.
Molecular Formula	C ₄ D ₇ N	Identifies the compound as a deuterated analog of butyronitrile.

Property	Value / Description	Significance
Molecular Weight	75.13 g/mol	Important for molar calculations.
Appearance	Colorless liquid	A visual indicator of purity; discoloration may suggest decomposition.
Boiling Point	~117-118 °C	Determines handling temperature and distillation requirements.
Flash Point	~15 °C (Tag Closed Cup)	Critical: Indicates high flammability. Requires storage in a flammable safety cabinet.
Density	~0.80 g/mL at 25 °C	Affects handling and mixing in experiments.
Deuterium Content	≥ 99.5% D	Key for NMR spectroscopy performance.
HS Code	2926.90.1000	For international shipping and customs.

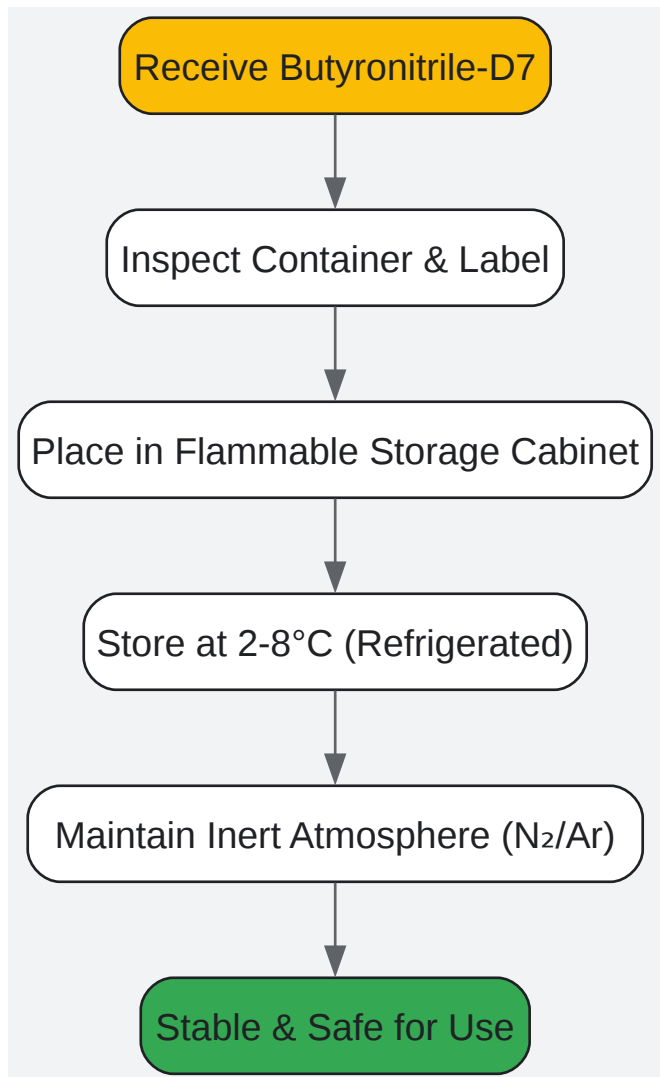
Storage & Handling Best Practices

FAQ 1: What are the ideal long-term storage conditions for Butyronitrile-D7?

To maintain chemical integrity and ensure safety, adhere to the following protocols:

- **Container:** Store in the original manufacturer's amber glass bottle or an equally compatible container (e.g., glass, HDPE). Ensure the cap is lined with a chemical-resistant material (e.g., PTFE).
- **Atmosphere:** Store under an inert atmosphere (e.g., Argon or Nitrogen) to prevent moisture absorption and oxidation.
- **Temperature:** Store at 2-8°C (refrigerated).
- **Environment:** Keep in a dedicated, well-ventilated **flammable liquids storage cabinet**. The area should be dry and away from sources of heat, sparks, or open flames.
- **Labeling:** Clearly label the container with the chemical name, CAS number, hazard pictograms (flammable liquid, health hazard), and the date of receipt.

The following workflow summarizes the key steps for proper storage:



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Butyronitrile-D7 Storage Workflow

FAQ 2: What is the recommended procedure for aliquoting Butyronitrile-D7 to minimize degradation?

Experimental Protocol: Safe Aliquoting under Inert Atmosphere

Objective: To transfer a specific volume of **Butyronitrile-D7** into a smaller vial while excluding atmospheric moisture and oxygen.

Materials:

- Primary stock bottle of **Butyronitrile-D7**.
- Clean, dry, and oven-baked (e.g., 120°C) aliquot vial with a PTFE-lined cap.
- Inert gas supply (Nitrogen or Argon) with a regulated needle.
- Glass syringe and needle of appropriate volume.
- Personal Protective Equipment (PPE): Lab coat, safety glasses, and appropriate chemical-resistant gloves (e.g., nitrile).

Methodology:

- **Preparation:** Remove the primary stock bottle and the empty aliquot vial from the refrigerator and allow them to equilibrate to room temperature *inside the flammable storage cabinet*. This prevents condensation of moisture when opened.
- **Purge Aliquot Vial:** Pierce the septum of the aliquot vial with the nitrogen needle. Purge the vial with a steady, gentle stream of inert gas for at least 30-60 seconds to displace the air.
- **Purge Syringe:** Draw the inert gas into the clean, dry syringe and expel it. Repeat this 2-3 times to purge the syringe of air.
- **Withdraw Solvent:** Insert the needle into the primary stock bottle. Invert the bottle if necessary. Withdraw a volume slightly more than required.
- **Transfer to Aliquot Vial:** Carefully transfer the exact required volume from the syringe into the purged aliquot vial.
- **Seal and Store:** Immediately cap the aliquot vial tightly. Label it clearly. Return both the primary stock and the aliquot to the refrigerated flammable storage cabinet.

Troubleshooting Common Experimental Issues

FAQ 3: My NMR spectra show a proton signal at ~1.0 ppm, suggesting protiated butyronitrile impurity. What could be the cause?

This is a common issue indicating solvent degradation or contamination.

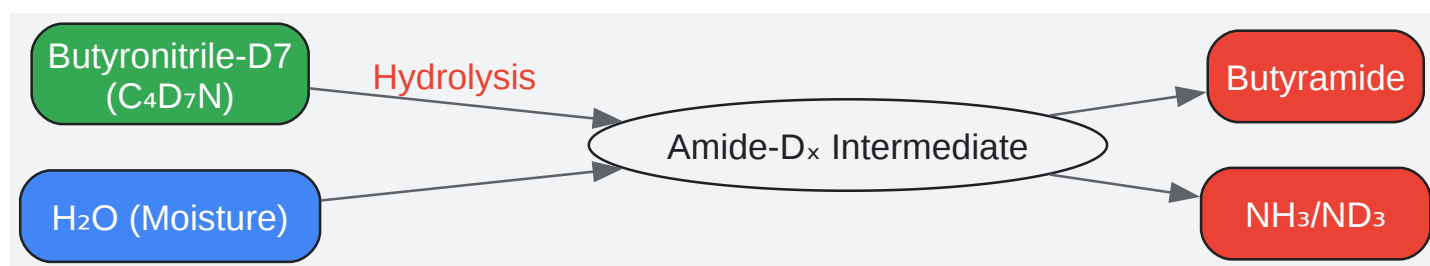
Table 2: Troubleshooting Proton Impurities in Butyronitrile-D7

Symptom	Possible Cause	Solution / Verification Experiment
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| Small proton signal at ~1.0 ppm (CH₃ group) | **Moisture Absorption & Hydrolysis:** Water can hydrolyze the nitrile group or exchange with deuterium. | 1. Check the integrity of the storage container and cap. 2. Test

a fresh aliquot using Karl Fischer titration for water content. 3. Re-distill the solvent under inert atmosphere and re-test by NMR. | | Proton signals in multiple regions | **Gross Contamination:** Cross-contamination from a dirty pipette or syringe, or exposure to laboratory air containing volatile organics. | 1. Always use clean, dedicated equipment. 2. Run a blank NMR of the solvent to identify the contaminant. 3. Use a new, sealed aliquot from the primary stock for comparison. | | Proton signal increases over time in an opened bottle | **Improper Storage:** The solvent is being stored at room temperature, without an inert atmosphere, or the cap is not sealing properly. | 1. Implement strict storage protocols (refrigeration, inert gas). 2. Aliquot the solvent upon receipt to minimize repeated exposure of the primary stock. |

The degradation pathway due to hydrolysis can be visualized as follows:



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Butyronitrile-D7 Hydrolysis Pathway

FAQ 4: I need to evaporate Butyronitrile-D7 under a stream of nitrogen. What specific safety precautions are necessary?

Experimental Protocol: Safe Solvent Evaporation

Objective: To gently remove **Butyronitrile-D7** from a sample without causing decomposition or creating a fire hazard.

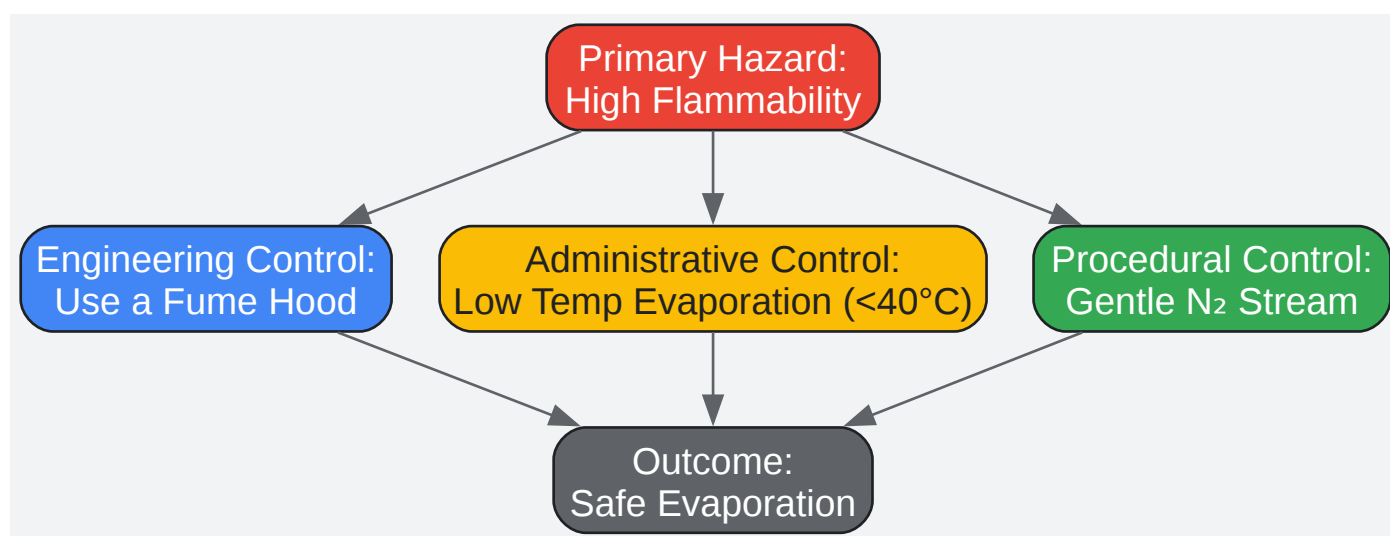
Materials:

- Sample in **Butyronitrile-D7**.
- Nitrogen evaporator (e.g., N₂ blow-down apparatus) or a regulated nitrogen stream.
- Fume Hood with the sash at the recommended operating level.
- Water bath or heating block (set to a temperature **not exceeding 40°C**).

Critical Safety Steps:

- **Containment:** All evaporation must be conducted in a fully functional **fume hood** to capture flammable vapors.
- **Temperature Control:** **Butyronitrile-D7** is highly flammable. **Do not use open hot plates.** Use a temperature-controlled water bath or heating block set to a mild temperature (30-40°C) to accelerate evaporation without creating excessive vapor pressure.
- **Nitrogen Flow:** Use a gentle, diffuse stream of nitrogen. A violent stream can splash the sample or volatilize the solvent too quickly, increasing the risk of vapor accumulation.
- **Ignition Sources:** Ensure all potential ignition sources (e.g., static electricity, hot surfaces) are eliminated from the vicinity.

The logical relationship between the hazard and required controls is outlined below:



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Solvent Evaporation Safety Controls

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